

Technical Support Center: Copper(II) Tartrate Hydrate Solutions

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Compound of Interest

Compound Name: Copper(II) tartrate hydrate

Cat. No.: B092310

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Welcome to the technical support center for researchers, scientists, and drug development professionals working with **copper(II) tartrate hydrate**. This resource provides troubleshooting guidance and frequently asked questions to help you prepare and maintain stable solutions for your experiments.

Frequently Asked Questions (FAQs)

Q1: What are the general properties of **copper(II) tartrate hydrate**?

A1: **Copper(II) tartrate hydrate** is a copper salt of tartaric acid, typically appearing as a blue to green crystalline powder.^{[1][2]} It is generally considered insoluble or sparingly soluble in water.^{[2][3]} Its stability and solubility in aqueous solutions are highly dependent on factors like pH, temperature, and the presence of other complexing agents.^[1]

Q2: Why is my **copper(II) tartrate hydrate** not dissolving in water?

A2: Copper(II) tartrate has low intrinsic solubility in neutral water.^{[2][3]} Significant dissolution and stabilization in an aqueous medium are typically achieved through the formation of soluble complexes, which is facilitated by specific experimental conditions.

Q3: How does pH impact the stability of copper(II) tartrate solutions?

A3: pH is a critical factor. Copper(II) tartrate complexes are significantly more soluble and stable in alkaline (basic) solutions.^{[1][4]} In acidic or neutral pH ranges (approximately 4-8), less

soluble polymeric complexes may form, leading to precipitation.[5][6] At a pH above 8, more stable, soluble mononuclear complexes are generally the dominant species.[5]

Q4: What is the role of excess tartrate in stabilizing the solution?

A4: An excess of tartrate ions (from a salt like sodium potassium tartrate) is crucial for stabilization. The tartrate ion acts as a chelating agent, forming a soluble complex with the copper(II) ions.[4][7] This complex keeps the copper ions in solution, especially under alkaline conditions, preventing the precipitation of copper hydroxide or the sparingly soluble copper(II) tartrate salt.[7] This principle is famously used in Fehling's solution.[7]

Q5: Can other additives be used to enhance the stability of the solution?

A5: Yes, other ligands can form mixed-ligand complexes with copper(II) and tartrate, potentially increasing stability.[8] Ligands containing donor nitrogen atoms, such as imidazole and its derivatives, have been shown to form stable mixed-ligand complexes in aqueous solutions.[9] The choice of additive depends on the specific requirements of the experiment, such as the desired pH range and ionic strength.

Troubleshooting Guide

Problem: A precipitate forms immediately when I mix my copper(II) sulfate and sodium tartrate solutions.

- **Cause:** The concentrations of the initial solutions may be too high, exceeding the solubility product of copper(II) tartrate before a stable complex can form.[10] This is especially likely if the solution is not sufficiently alkaline.
- **Solution:**
 - **Ensure an Alkaline Medium:** Prepare the tartrate solution in an alkaline medium (e.g., using sodium hydroxide) before adding the copper(II) salt solution. The alkaline environment promotes the formation of the soluble $[\text{Cu}(\text{OH})_2\text{C}_4\text{H}_4\text{O}_6]^{2-}$ complex.[4]
 - **Use Excess Tartrate:** Ensure the molar ratio of tartrate to copper(II) ions is greater than 1:1. An excess of the chelating tartrate ligand is necessary to keep the copper ions complexed and soluble.[10]

- **Controlled Addition:** Add the copper(II) sulfate solution slowly to the alkaline tartrate solution while stirring continuously to facilitate immediate complex formation and prevent localized high concentrations that can lead to precipitation.

Problem: My stable, deep blue copper(II) tartrate solution becomes cloudy or forms a precipitate over time.

- **Cause:** This instability can be caused by a shift in pH or by degradation of the complex. A decrease in pH, perhaps due to the absorption of atmospheric CO₂, can destabilize the complex.
- **Solution:**
 - **pH Monitoring and Adjustment:** Periodically check the pH of the solution. If it has decreased, adjust it back to the optimal alkaline range (typically pH > 9) using a suitable base like sodium hydroxide.
 - **Proper Storage:** Store the solution in a tightly sealed container to minimize contact with atmospheric gases like carbon dioxide, which can lower the pH.
 - **Use Freshly Prepared Solutions:** For sensitive applications, it is best practice to use freshly prepared solutions, as the tartrate complex can degrade over extended periods.

Problem: The color of my solution is a pale blue-green instead of the expected deep blue.

- **Cause:** A pale blue-green color may indicate the presence of hydrated copper(II) ions ([Cu(H₂O)₆]²⁺) rather than the fully formed, deep blue tartrate complex.^[7] This suggests that the complexation is incomplete.
- **Solution:**
 - **Increase Alkalinity:** The formation of the characteristic deep blue tartrate complex is highly favored in a strongly alkaline medium.^[4] Verify that the pH is sufficiently high (e.g., pH > 9).
 - **Check Tartrate Concentration:** Confirm that an excess of the tartrate salt was used. Incomplete complexation can occur if there is insufficient ligand to chelate all the copper(II)

ions.[\[10\]](#)

- Gentle Heating: Gently warming the solution can sometimes facilitate the complexation reaction, leading to the desired deep blue color.

Quantitative Data Summary

The stability of copper(II)-tartrate complexes is quantified by stability constants (log K). These values can vary based on experimental conditions like ionic strength and temperature.

Parameter	Value	Conditions	Reference
log K (Cu ²⁺ :Tartrate)	5.11	1:2 metal-to-ligand ratio, neutral conditions	[11]
pKa1 (Tartaric Acid)	3.09 ± 0.07	25°C, 0.1 M NaNO ₃	[8]
pKa2 (Tartaric Acid)	2.22 ± 0.08	25°C, 0.1 M NaNO ₃	[8]

Experimental Protocols

Protocol 1: Preparation of a Stabilized Alkaline Copper(II) Tartrate Solution

This protocol describes the preparation of a stable stock solution, often used in applications requiring a soluble source of copper(II) in an alkaline medium.

- Prepare Solution A (Tartrate Solution):
 - Weigh 173 g of sodium potassium tartrate tetrahydrate (Rochelle salt) and 50 g of sodium hydroxide.
 - Dissolve them in approximately 400 mL of deionized water.
 - Once fully dissolved, dilute the solution to a final volume of 500 mL in a volumetric flask.
- Prepare Solution B (Copper Sulfate Solution):
 - Weigh 34.65 g of copper(II) sulfate pentahydrate.

- Dissolve it in a separate container with approximately 400 mL of deionized water.
- Dilute this solution to a final volume of 500 mL in a volumetric flask.
- Prepare the Working Solution:
 - For use, mix equal volumes of Solution A and Solution B.
 - Crucially, add Solution B (copper sulfate) slowly to Solution A (alkaline tartrate) with constant stirring. This ensures that copper ions are immediately complexed by the excess tartrate in the alkaline environment, preventing the precipitation of copper hydroxide. The resulting solution should be a clear, deep blue.

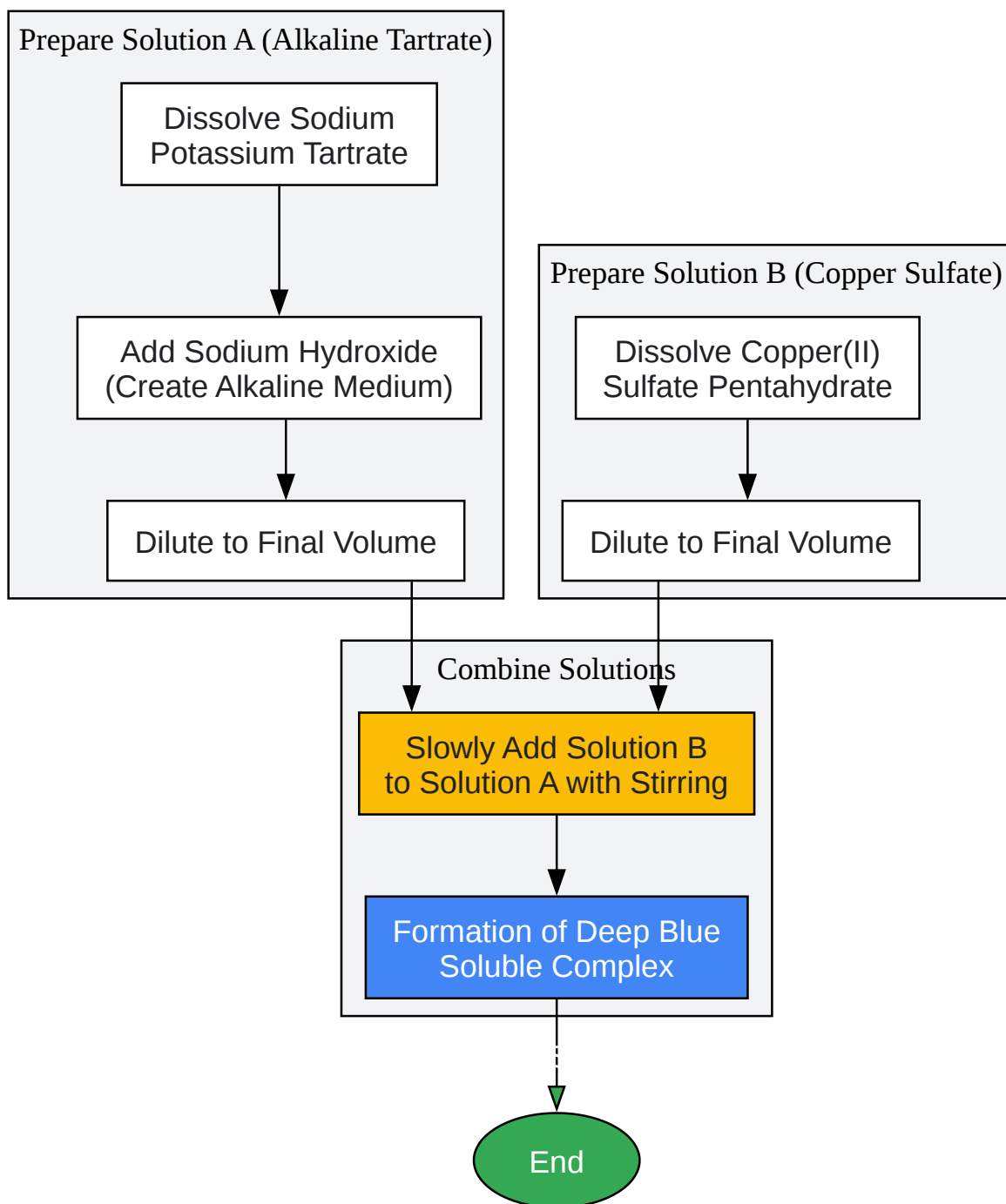
Protocol 2: Spectrophotometric Analysis of Copper(II)-Tartrate Complex Formation

This method can be used to verify the formation of the copper-tartrate complex.

- Prepare Reagents:
 - A stock solution of 0.05 M copper(II) sulfate.
 - A stock solution of 0.1 M sodium potassium tartrate prepared in 3.5 M sodium hydroxide.
[\[4\]](#)
- Prepare Sample:
 - In a cuvette, mix 1.5 mL of the 0.05 M copper(II) sulfate solution with 1.5 mL of the 0.1 M alkaline tartrate solution.
[\[4\]](#)
- Acquire Spectrum:
 - Use a spectrophotometer to scan the visible spectrum of the resulting solution from 400 nm to 900 nm.
[\[4\]](#)
 - Use a 0.1 M KCl solution or deionized water as the reference blank.
[\[4\]](#)
- Analyze Results:

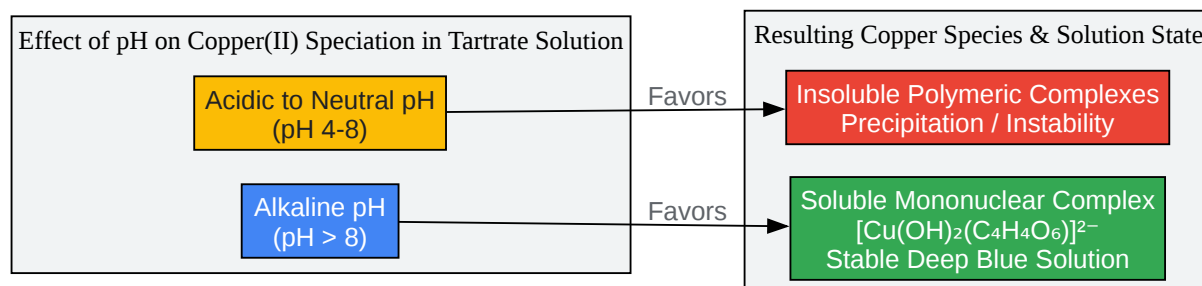
- The formation of the stable Cu(II)-tartrate complex in an alkaline medium is indicated by a broad absorbance peak with a maximum at approximately 640 nm.[4]

Visualizations



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Caption: Experimental workflow for preparing a stable alkaline copper(II) tartrate solution.



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Caption: Logical relationship between pH and the stability of copper(II) tartrate in solution.

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References

- 1. solubilityofthings.com [solubilityofthings.com]
- 2. Cupric tartrate | 815-82-7 [chemicalbook.com]
- 3. Cupric tartrate | C₄H₄CuO₆ | CID 13155 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. mdpi.com [mdpi.com]
- 5. Influence of pH on the speciation of copper(II) in reactions with the green tea polyphenols, epigallocatechin gallate and gallic acid - PMC [pmc.ncbi.nlm.nih.gov]
- 6. researchgate.net [researchgate.net]
- 7. sciencemadness.org [sciencemadness.org]
- 8. researchgate.net [researchgate.net]
- 9. mdpi.com [mdpi.com]

- 10. more.juniata.edu [more.juniata.edu]
- 11. researchgate.net [researchgate.net]
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